

Salazodin: A Technical Guide to its Molecular Structure and Chemical Properties

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Compound of Interest

Compound Name: Salazodin

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Introduction

Salazodin, also known by its IUPAC name 2-hydroxy-5-[[4-[(6-methoxypyridazin-3-yl)sulfamoyl]phenyl]diazenyl]benzoic acid, is a sulfonamide compound with the chemical formula C₁₈H₁₅N₅O₆S.^{[1][2][3]} It is structurally related to sulfasalazine and is recognized for its antibacterial and anti-inflammatory properties. This technical guide provides a comprehensive overview of the molecular structure, chemical properties, and known biological activities of **Salazodin**, tailored for professionals in research and drug development. While experimental data for **Salazodin** is limited in publicly accessible literature, this guide consolidates available information, including predicted properties and data from closely related compounds where noted.

Molecular Structure and Identification

Salazodin is a complex organic molecule characterized by a salicylic acid moiety linked to a sulfamoyl-phenyl-pyridazine group through an azo bond.

Key Structural Features:

- **Salicylic Acid Core:** Provides anti-inflammatory properties.
- **Azo Bond (-N=N-):** Links the two main aromatic systems.

- Sulfonamide Group (-SO₂NH-): Contributes to its antibacterial activity.
- Pyridazine Ring: A six-membered heterocyclic ring containing two nitrogen atoms.

Chemical Identifiers:

Identifier	Value
CAS Number	22933-72-8
Molecular Formula	C ₁₈ H ₁₅ N ₅ O ₆ S
Molecular Weight	429.41 g/mol
IUPAC Name	2-hydroxy-5-[[4-[(6-methoxypyridazin-3-yl)sulfamoyl]phenyl]diazenyl]benzoic acid
Synonyms	Salazodine, Salazopyridazine, 5-(p-(6-methoxy-3-pyridazinylsulfamoyl)-phenylazo)-salicylic acid
SMILES	<chem>COC1=CC=C(N=NC2=CC=C(C=C2)S(=O)(=O)NC2=NN=C(C=C2)OC)C(O)=O</chem>

Physicochemical Properties

A summary of the available physicochemical data for **Salazodin** is presented below. It is important to note that some of these values are predicted through computational models due to the scarcity of published experimental data.

Property	Value	Source
Physical State	Solid, Yellow to orange powder	[1][4]
Melting Point	240–245 °C (decomposes) for Sulfasalazine	[5]
Boiling Point (Predicted)	764.1 ± 70.0 °C	[4][6]
Density (Predicted)	1.54 ± 0.1 g/cm ³	[4][6]
pKa (Predicted)	2.70 ± 0.10	[1][6]
Solubility	DMSO: 125 mg/mL (with sonication)	[4]
Practically insoluble in water, ether, benzene, chloroform	[5]	
Very slightly soluble in ethanol	[5]	
Soluble in alkali hydroxides	[5]	

Experimental Protocols

Synthesis of Salazodin

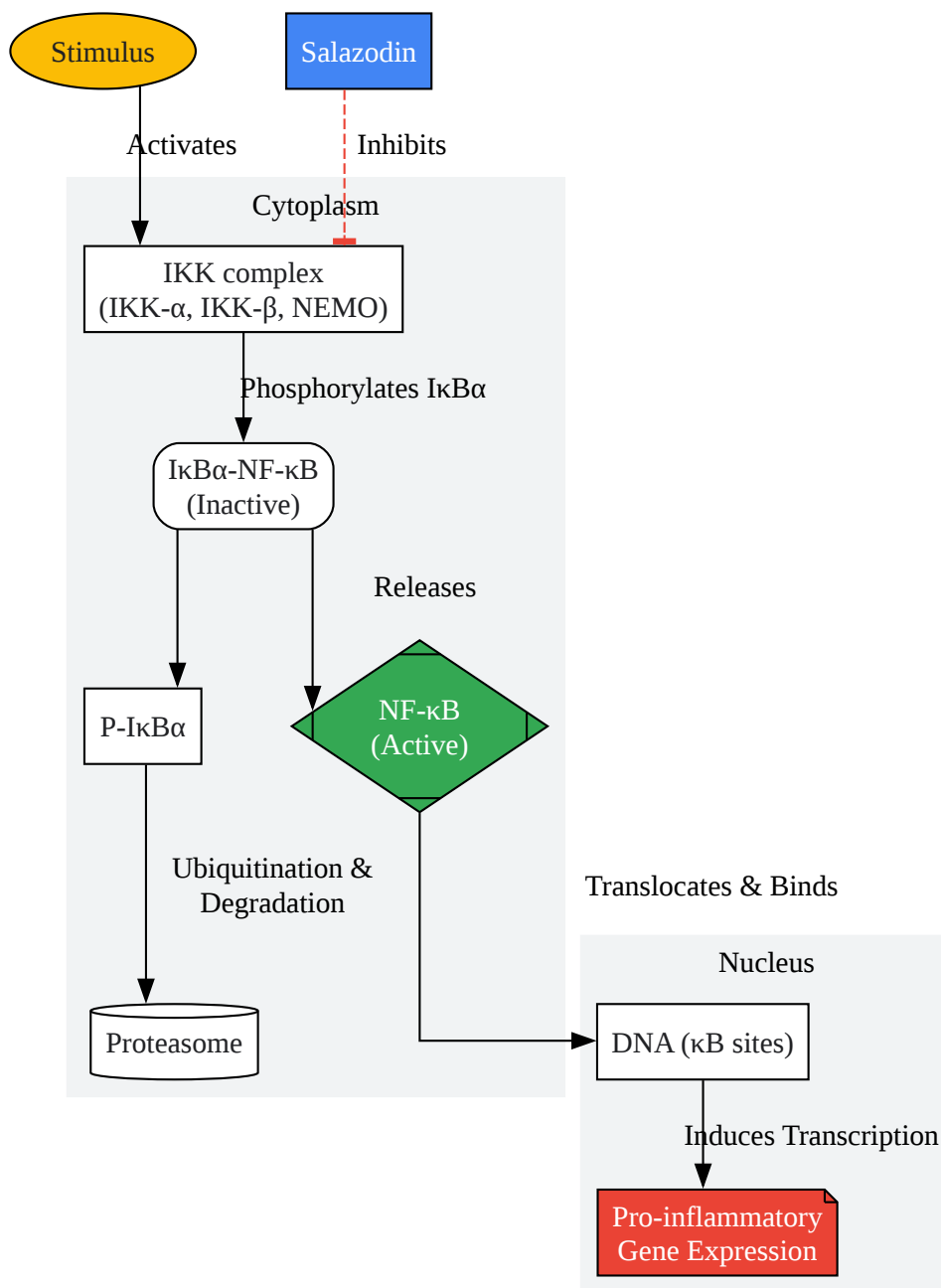
A general method for the synthesis of **Salazodin**, as described in patent literature for related compounds, involves a two-step process: diazotization followed by a coupling reaction.[7]

Step 1: Diazotization of 6-methoxy-3-(phenylsulfonamido)pyridazine

- Dissolve the starting sulfonamide in an aqueous solution of hydrochloric acid.
- Cool the solution to 0-5 °C in an ice bath.
- Slowly add a solution of sodium nitrite in water while maintaining the temperature below 5 °C.
- Stir the mixture for a short period to ensure complete formation of the diazonium salt.

Step 2: Coupling Reaction with Salicylic Acid

- In a separate vessel, dissolve salicylic acid in an aqueous solution of sodium hydroxide.
- Cool this solution to 5-10 °C.
- Slowly add the previously prepared diazonium salt solution to the salicylic acid solution while maintaining the temperature and pH. The pH is typically kept alkaline to facilitate the coupling reaction.
- Azo coupling occurs, leading to the formation of **Salazodin**, which will precipitate out of the solution.
- The resulting solid is collected by filtration and washed with water.

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